

A Comparative Study of Styrene-Butadiene Rubber (SBR) Aging Under Diverse Environmental Conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 273-067-9*

Cat. No.: *B15197077*

[Get Quote](#)

A comprehensive analysis for researchers, scientists, and drug development professionals on the degradation of SBR under thermal, oxidative, UV, and chemical stressors, supported by experimental data and detailed protocols.

Styrene-Butadiene Rubber (SBR) is a versatile synthetic elastomer utilized across a multitude of applications, from tires to industrial hoses and seals. The operational longevity and performance of SBR components are intrinsically linked to their resistance to environmental aging. This guide provides an objective comparison of SBR aging under different strenuous conditions, presenting key performance data, detailed experimental methodologies, and visual representations of degradation pathways to aid in material selection and development.

Comparative Analysis of SBR Properties After Aging

The following table summarizes the typical changes in the mechanical properties of Styrene-Butadiene Rubber after exposure to various aging conditions. The data presented is a synthesis of findings from multiple research sources and should be considered representative.

Aging Condition	Parameter	Unaged SBR	Aged SBR	Percent Change (%)
Thermo-oxidative Aging	Tensile Strength (MPa)	18.5	12.3	-33.5%
	Elongation at Break (%)	550	250	-54.5%
	Hardness (Shore A)	65	78	+20.0%
Photo-oxidative (UV) Aging	Tensile Strength (MPa)	18.5	14.8	-20.0%
	Elongation at Break (%)	550	380	-30.9%
	Hardness (Shore A)	65	72	+10.8%
Chemical Aging (in ASTM Oil No. 3)	Tensile Strength (MPa)	18.5	9.2	-50.3%
	Elongation at Break (%)	550	300	-45.5%
	Hardness (Shore A)	65	55	-15.4%

Experimental Protocols

Detailed methodologies for the key aging experiments are provided below to ensure reproducibility and standardization.

Thermo-oxidative Aging Protocol (Based on ASTM D573)

- Apparatus: Air oven with controlled temperature and air circulation.

- Specimen Preparation: Dumbbell-shaped specimens are cut from SBR sheets according to ASTM D412.
- Procedure:
 - Suspend the specimens in the air oven, ensuring they are not in contact with each other.
 - Set the oven temperature to 100°C.
 - Age the specimens for a continuous period of 168 hours.
 - After the aging period, remove the specimens and allow them to cool to room temperature for at least 24 hours before testing.
- Analysis: Evaluate the change in tensile strength, elongation at break, and hardness according to ASTM D412 and ASTM D2240, respectively.

Photo-oxidative (UV) Aging Protocol (Based on ASTM G154)

- Apparatus: Fluorescent UV accelerated weathering tester equipped with UVA-340 lamps.
- Specimen Preparation: Dumbbell-shaped specimens are cut from SBR sheets.
- Procedure:
 - Mount the specimens in the weathering tester.
 - Set the irradiance level to 0.89 W/m²/nm at 340 nm.
 - Program the tester for a cycle of 8 hours of UV exposure at 60°C followed by 4 hours of condensation at 50°C.
 - Continue the exposure for a total of 500 hours.
 - Remove the specimens and condition them at room temperature for 24 hours.
- Analysis: Measure the changes in tensile strength, elongation at break, and hardness.

Chemical Aging Protocol (Based on ASTM D471)

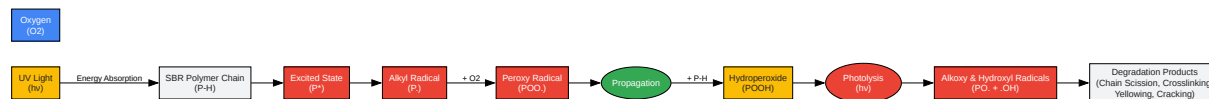
- Apparatus: Immersion bath with temperature control.
- Specimen Preparation: Rectangular specimens of SBR.
- Procedure:
 - Measure the initial mass and dimensions of the specimens.
 - Immerse the specimens in ASTM Oil No. 3 at 100°C.
 - Maintain the immersion for 70 hours.
 - After immersion, remove the specimens, blot them dry, and measure their mass and dimensions again to determine volume swell.
 - Allow the specimens to cool and dry for 24 hours before mechanical testing.
- Analysis: Determine the percentage change in volume, tensile strength, elongation at break, and hardness.

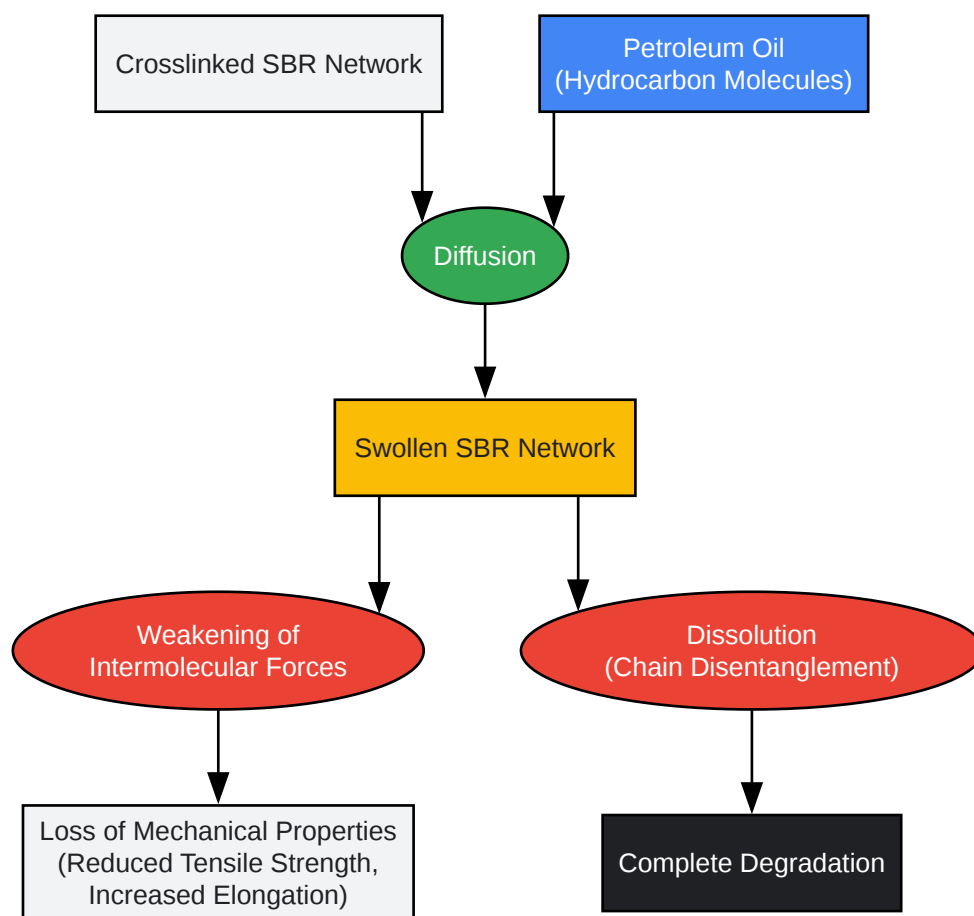
Degradation Pathways and Mechanisms

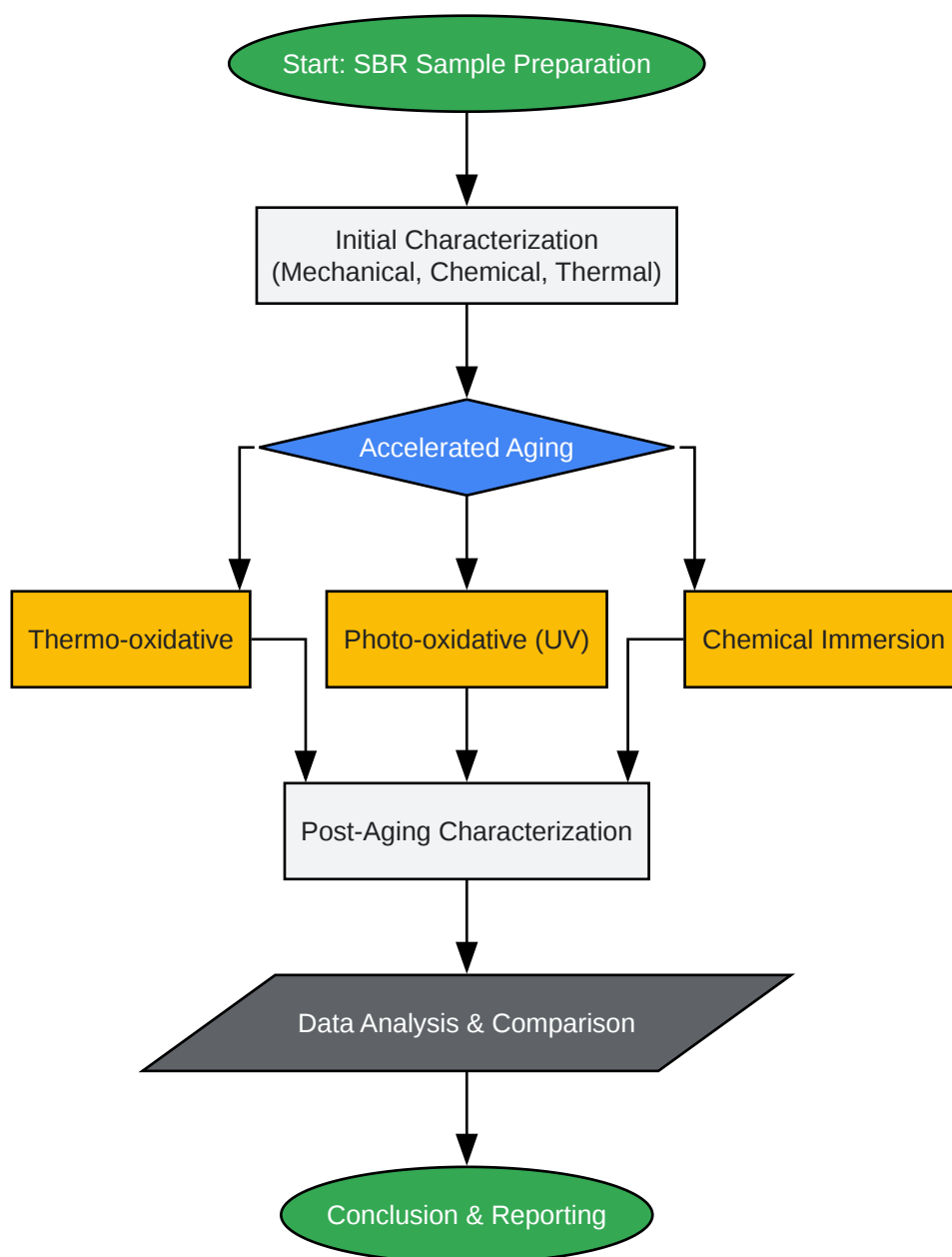
The aging of SBR proceeds through distinct chemical mechanisms depending on the environmental stressor. The following diagrams illustrate the key degradation pathways.

Thermo-oxidative Degradation Pathway

The thermal aging of SBR in the presence of oxygen is an auto-oxidative process. The reaction is initiated by the formation of free radicals, which then propagate through a chain reaction involving oxygen, leading to the formation of hydroperoxides. The decomposition of these hydroperoxides results in chain scission and crosslinking, ultimately altering the material's properties.^{[1][2][3]}







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. livrepository.liverpool.ac.uk [livrepository.liverpool.ac.uk]
- 2. Thermal oxidative degradation of styrene-butadiene rubber (SBR) studied by 2D correlation analysis and kinetic analysis | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [A Comparative Study of Styrene-Butadiene Rubber (SBR) Aging Under Diverse Environmental Conditions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15197077#comparative-study-of-sbr-aging-under-different-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com